

# Acetic Acid: A Comprehensive Safety Guide for Research Laboratories

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Acetic acid, systematically known as ethanoic acid, is a ubiquitous chemical in research and development, valued for its properties as a solvent, reagent, and pH modifier.<sup>[1][2][3]</sup> However, its hazardous nature, particularly in its concentrated form (glacial acetic acid), necessitates a thorough understanding of its safety profile to ensure the well-being of laboratory personnel.<sup>[4]</sup> <sup>[5]</sup> This guide provides a detailed overview of the critical safety information for acetic acid, drawing from multiple safety data sheets (SDS) to offer a comprehensive resource for the laboratory setting.

## Chemical and Physical Properties

Understanding the fundamental properties of acetic acid is the first step in its safe handling. It is a colorless liquid with a characteristic pungent, vinegar-like odor.<sup>[2][4][6]</sup> The odor threshold is reported to be between 0.21 and 1.0 parts per million (ppm), but relying on odor alone is not a reliable indicator of hazardous concentrations.<sup>[7][8]</sup>

Table 1: Physical and Chemical Properties of Acetic Acid

| Property                 | Value                                     | Source(s)  |
|--------------------------|-------------------------------------------|------------|
| Chemical Formula         | CH <sub>3</sub> COOH                      | [1][3][6]  |
| Molar Mass               | 60.052 g/mol                              | [3][6]     |
| Appearance               | Colorless liquid or crystals              | [2][4]     |
| Odor                     | Pungent, vinegar-like                     | [1][4]     |
| Boiling Point            | 117 - 119 °C (242.6 - 246 °F)             | [1][9]     |
| Melting Point            | 16 - 17 °C (60.8 - 62 °F)                 | [1][9]     |
| Flash Point              | 39 - 40 °C (103 - 104 °F)<br>(closed cup) | [4][9][10] |
| Autoignition Temperature | 427 - 485 °C (800.6 - 905 °F)             | [9][10]    |
| Density                  | 1.049 g/cm <sup>3</sup> (liquid)          | [1][6]     |
| Vapor Density            | 2.07 - 2.10 (Air = 1.0)                   | [4][9]     |
| Vapor Pressure           | 15.4 hPa @ 20 °C                          | [10]       |
| Solubility in Water      | Soluble/Miscible                          | [1][6][9]  |
| pH                       | < 2.5 (10 g/L solution)                   | [9]        |
| pKa                      | 4.76                                      | [1][6]     |

Note: Glacial acetic acid refers to the concentrated form, which solidifies at temperatures below 16.6°C (61.9°F).[2][4][6]

## Hazard Identification and Classification

Acetic acid is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor and is corrosive, causing severe skin burns and eye damage.[10][11][12]

Table 2: GHS Hazard Classification for Acetic Acid

| Hazard Class                      | Category | Hazard Statement                                                                            |
|-----------------------------------|----------|---------------------------------------------------------------------------------------------|
| Flammable Liquids                 | 3        | H226: Flammable liquid and vapor. <a href="#">[11]</a> <a href="#">[12]</a>                 |
| Skin Corrosion/Irritation         | 1A       | H314: Causes severe skin burns and eye damage. <a href="#">[10]</a><br><a href="#">[11]</a> |
| Serious Eye Damage/Eye Irritation | 1        | H318: Causes serious eye damage. <a href="#">[11]</a>                                       |

## Exposure Limits

To mitigate the risks of chronic and acute health effects, various regulatory bodies have established occupational exposure limits for acetic acid.

Table 3: Occupational Exposure Limits for Acetic Acid

| Organization | Limit                                        | Value                          | Notes                                                        |
|--------------|----------------------------------------------|--------------------------------|--------------------------------------------------------------|
| OSHA         | Permissible Exposure Limit (PEL) - 8-hr TWA  | 10 ppm (25 mg/m <sup>3</sup> ) | <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[13]</a> |
| NIOSH        | Recommended Exposure Limit (REL) - 10-hr TWA | 10 ppm (25 mg/m <sup>3</sup> ) | <a href="#">[7]</a> <a href="#">[8]</a>                      |
| NIOSH        | Short-Term Exposure Limit (STEL) - 15-min    | 15 ppm (37 mg/m <sup>3</sup> ) | <a href="#">[7]</a> <a href="#">[8]</a>                      |
| ACGIH        | Threshold Limit Value (TLV) - 8-hr TWA       | 10 ppm (25 mg/m <sup>3</sup> ) | <a href="#">[7]</a> <a href="#">[8]</a>                      |
| ACGIH        | Short-Term Exposure Limit (STEL) - 15-min    | 15 ppm (37 mg/m <sup>3</sup> ) | <a href="#">[7]</a> <a href="#">[8]</a>                      |
| EU-OEL       | 8-hr TWA                                     | 10 ppm (25 mg/m <sup>3</sup> ) | <a href="#">[14]</a>                                         |
| EU-OEL       | Short-Term Exposure Limit (STEL)             | 20 ppm (50 mg/m <sup>3</sup> ) | <a href="#">[14]</a>                                         |

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit

## Toxicological Data

Acetic acid is corrosive and can cause significant damage to tissues upon contact.[\[4\]](#) Inhalation of vapors can lead to irritation of the eyes, nose, and respiratory tract.[\[7\]](#) Prolonged or repeated exposure can result in chronic bronchitis, dental erosion, and skin issues.[\[7\]](#)

Table 4: Acute Toxicity Data for Acetic Acid

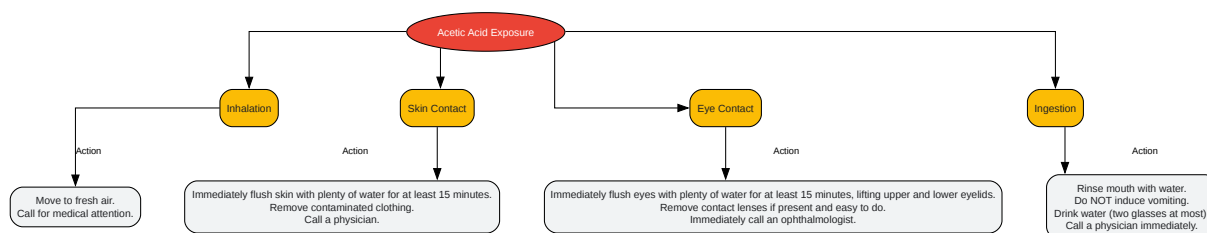
| Route           | Species | Value                               |
|-----------------|---------|-------------------------------------|
| Oral LD50       | Rat     | 3.31 g/kg <a href="#">[1]</a>       |
| Inhalation LC50 | Mouse   | 5620 ppm (1 h) <a href="#">[1]</a>  |
| Inhalation LC50 | Rat     | 16000 ppm (4 h) <a href="#">[1]</a> |

LD50: Lethal Dose, 50%; LC50: Lethal Concentration, 50%. It is important to note that detailed experimental protocols for these toxicological studies are not typically provided in standard safety data sheets.

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of acetic acid exposure. All laboratory personnel should be familiar with these procedures and the location of emergency equipment.

### Logical Flow of First Aid for Acetic Acid Exposure



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Caption: First aid procedures for different routes of acetic acid exposure.

### Experimental Protocol: First Aid Procedures

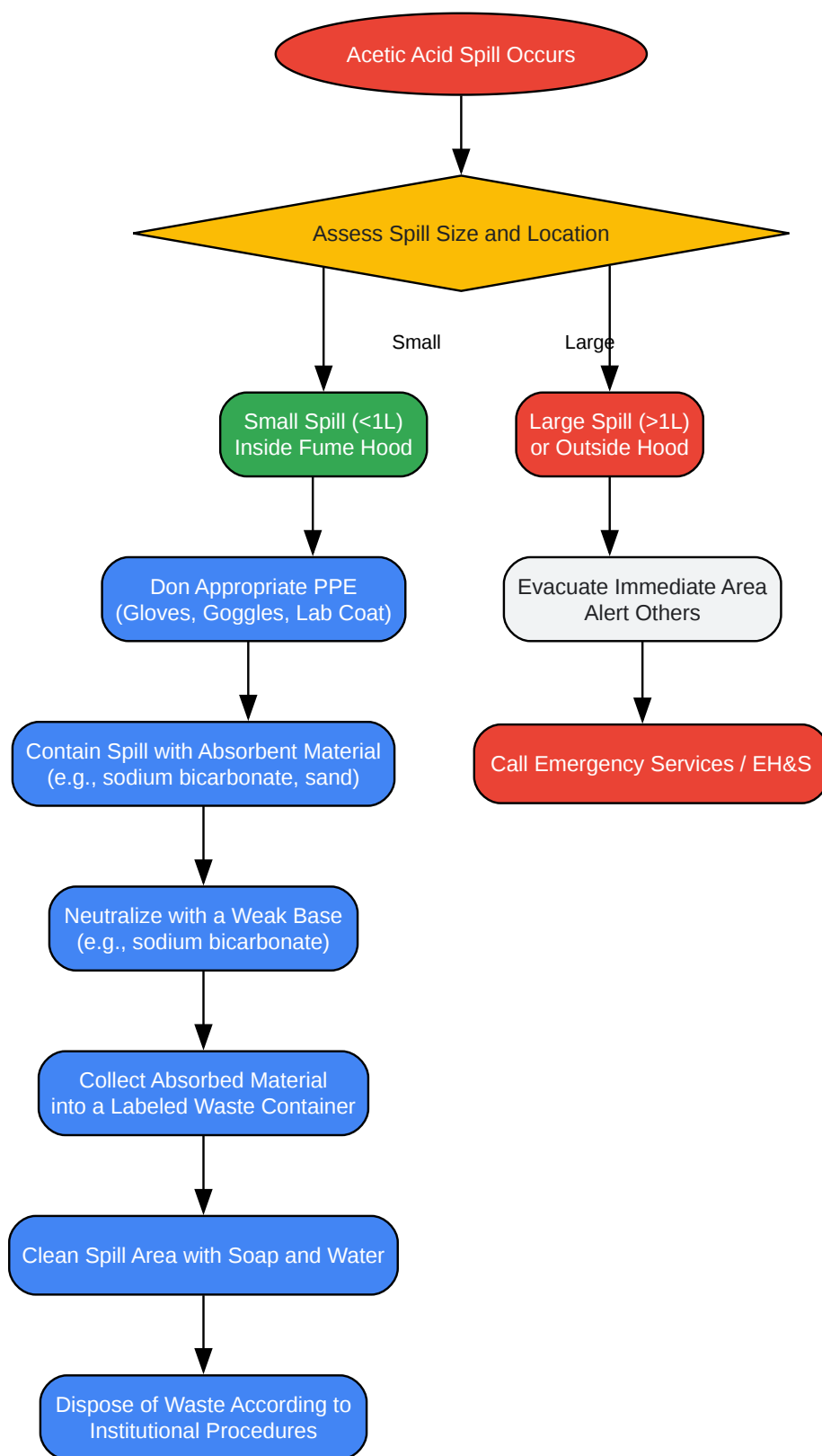
- Inhalation: Immediately move the exposed individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[15][16][17]
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes.[15][16] A disinfectant soap may be used for washing.[15] Seek immediate medical attention.[15][16]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[15][16] If present, remove contact lenses after the first 5 minutes, then continue rinsing.[18] Seek immediate medical attention, preferably from an ophthalmologist.[11][18]
- Ingestion: Do NOT induce vomiting.[18][15] If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water to dilute the acid.[11] Never give anything by mouth to an unconscious person.[16] Seek immediate medical attention.[11][15]

## Spill Response Protocol

A clear and well-rehearsed spill response plan is essential for any laboratory handling acetic acid. The appropriate response will depend on the size of the spill.

Workflow for Acetic Acid Spill Response



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Caption: Decision workflow for responding to an acetic acid spill in a laboratory.

## Experimental Protocol: Spill Cleanup

- **Evacuate and Alert:** For large spills (generally considered greater than 1 liter), immediately evacuate the area and alert nearby personnel and the laboratory supervisor.[16][17] For small spills contained within a chemical fume hood, close the sash.[19]
- **Personal Protective Equipment (PPE):** Before attempting to clean a small spill, don appropriate PPE, including chemical-resistant gloves (butyl rubber is recommended), splash goggles, and a lab coat.[18][15][16] For large spills, a self-contained breathing apparatus and a full protective suit may be necessary.[15]
- **Ventilation:** Ensure adequate ventilation.[11] For spills outside a fume hood, do not re-enter until the area is determined to be safe.[19]
- **Containment and Neutralization:** For small spills, cover with a neutral-colored absorbent material such as sand, diatomaceous earth, or a commercial acid neutralizer.[8][18] Cautiously neutralize the spill with a weak base like sodium bicarbonate or soda ash.[5][14][17] Avoid adding water directly to a large spill as it may cause a reaction.[20]
- **Collection and Disposal:** Once neutralized and absorbed, use non-sparking tools to collect the material into a suitable, labeled container for hazardous waste disposal.[5][11][21]
- **Decontamination:** Clean the spill area thoroughly with soap and water.[17]
- **Emergency Contact:** For large spills, contact your institution's Environmental Health and Safety (EH&S) department or emergency response team.[16][17]

## Handling and Storage

Proper handling and storage procedures are critical to preventing accidental exposure and incidents.

- **Handling:** Always work with concentrated acetic acid in a well-ventilated area, preferably within a chemical fume hood.[19] Use explosion-proof electrical and ventilating equipment.[11] Ground and bond containers when transferring the liquid to prevent static discharge.[10][11] Wear appropriate PPE, including gloves, goggles, and a lab coat.[15][19]



- Storage: Store acetic acid in a cool, dry, well-ventilated area away from heat, sparks, and open flames.[16][20] Keep containers tightly closed.[11] Store away from incompatible materials such as strong oxidizing agents (e.g., chromic acid, nitric acid), strong bases, and metals.[20][22]

## Fire-Fighting Measures

Acetic acid is a flammable liquid with a flashpoint of approximately 39-40°C (103-104°F).[4][9][10] Vapors can form explosive mixtures with air.[9][11][14]

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide, or water spray.[5][9][14]
- Unsuitable Extinguishing Media: Do not use a solid water stream, as it may scatter and spread the fire.[5]
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back.[5][11] Containers may explode when heated.[5][9]
- Protective Equipment: Firefighters should wear a full set of protective clothing and a self-contained breathing apparatus (SCBA).[5][7]

By adhering to the guidelines outlined in this document, researchers and laboratory personnel can work safely with acetic acid, minimizing the risk of injury and ensuring a secure research environment. Always consult your institution's specific safety protocols and the most current Safety Data Sheet before handling any chemical.

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